

SPANphos in Cross-Coupling Reactions: Application Notes and Protocols

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Compound of Interest

Compound Name: SPANphos
CAS No.: 556797-94-5
Cat. No.: B3271918

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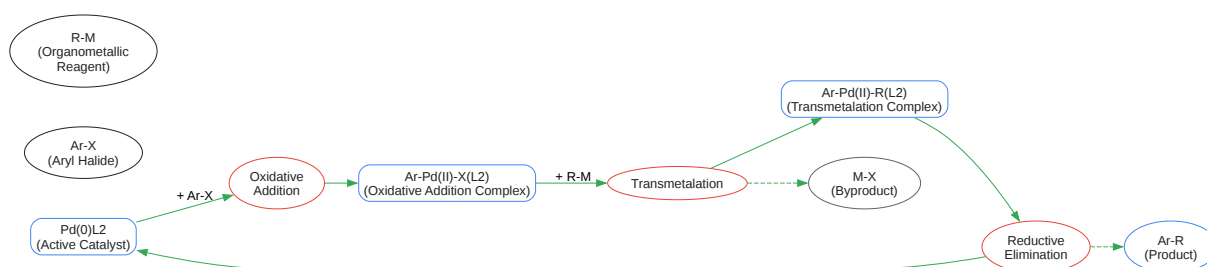
Introduction

SPANphos is a C2-symmetric organophosphorus compound featuring a spirobichromane backbone. It is a unique trans-spanning ligand, meaning it rigidly coordinates to mutually trans positions on a metal center, typically palladium or platinum. This structural feature creates a distinct chiral cavity around the metal, which can be leveraged for stereoselective control in various catalytic reactions.^[1] While the unique stereoelectronic properties of **SPANphos** suggest its potential as a ligand in cross-coupling reactions, detailed application protocols and extensive quantitative data for its use in common palladium-catalyzed cross-coupling reactions such as Suzuki-Miyaura, Buchwald-Hartwig, Sonogashira, and Heck reactions are not widely available in the public domain.

This document provides a general overview of the application of phosphine ligands in these key cross-coupling reactions, including representative experimental protocols. Researchers should note that these protocols serve as a starting point and require optimization for the specific case of the **SPANphos** ligand.

General Principles of SPANphos in Catalysis

The rigid backbone of **SPANphos** and its defined bite angle are expected to influence the geometry and reactivity of the palladium catalyst. The chiral environment created by the ligand can be particularly advantageous in asymmetric catalysis, where control of enantioselectivity is crucial. The general catalytic cycle for a palladium-catalyzed cross-coupling reaction involving a phosphine ligand like **SPANphos** is depicted below.



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Caption: General catalytic cycle for palladium-catalyzed cross-coupling reactions.

Application in Suzuki-Miyaura Coupling

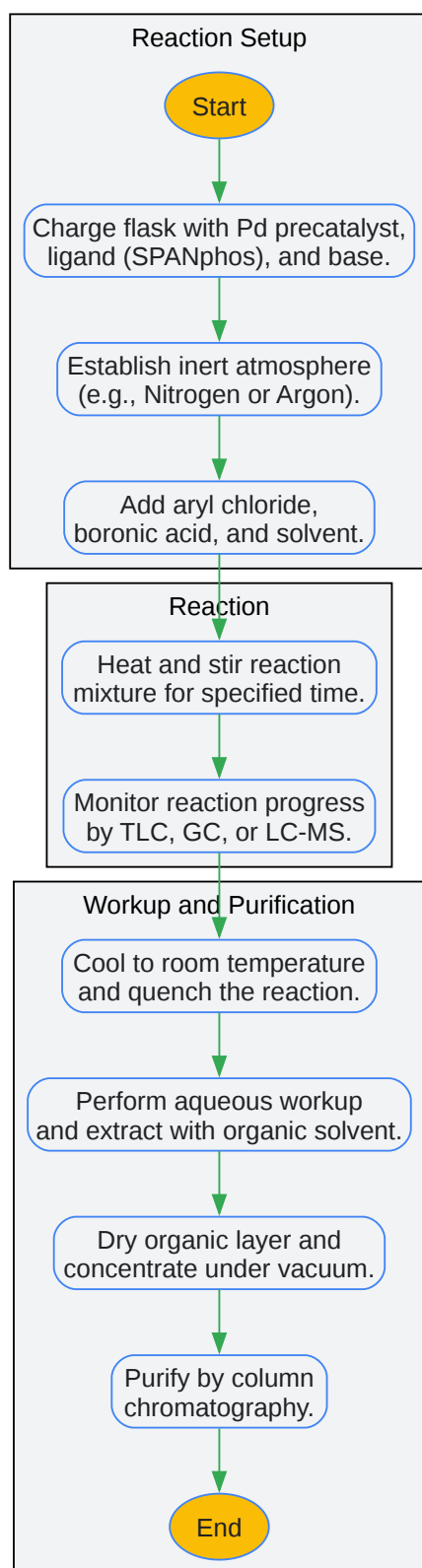
The Suzuki-Miyaura coupling is a cornerstone of C-C bond formation, reacting an organoboron species with an organic halide. The choice of ligand is critical for the efficiency of the reaction, especially when using less reactive aryl chlorides.

Quantitative Data (Representative Examples with other Phosphine Ligands)

Entry	Aryl Halide	Boronic Acid	Ligand	Catalyst Loading (mol %)	Base	Solvent	Temp (°C)	Time (h)	Yield (%)
1	4-Chlorotoluene	Phenylboronic acid	XPhos	1.5 (Pd)	NaOtBu	Toluene	100	6	94
2	4-Bromoanisole	4-Methylphenylboronic acid	SPhos	0.005 (Pd)	K ₃ PO ₄	Toluene/H ₂ O	100	12	98
3	1-Naphthyl bromide	Phenylboronic acid	P(t-Bu) ₃	1 (Pd)	K ₃ PO ₄	Dioxane	80	12	95

Experimental Protocol (General for Aryl Chlorides)

This protocol is a general starting point and would require optimization for **SPANphos**.



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Caption: Experimental workflow for a typical Suzuki-Miyaura coupling reaction.

Methodology:

- **Reaction Setup:** To an oven-dried Schlenk flask, add the palladium precatalyst (e.g., $\text{Pd}(\text{OAc})_2$, $\text{Pd}_2(\text{dba})_3$; 1-2 mol%), **SPANphos** (1.1-1.2 equivalents relative to Pd), and a base (e.g., K_3PO_4 , Cs_2CO_3 , K_2CO_3 ; 2-3 equivalents).
- The flask is evacuated and backfilled with an inert gas (e.g., argon or nitrogen) three times.
- Add the aryl halide (1.0 equivalent), the organoboron reagent (1.1-1.5 equivalents), and the degassed solvent (e.g., toluene, dioxane, THF).
- **Reaction:** The mixture is stirred at the desired temperature (typically 80-110 °C) for the specified time (typically 2-24 hours). The progress of the reaction is monitored by an appropriate technique (TLC, GC, or LC-MS).
- **Workup and Purification:** Upon completion, the reaction is cooled to room temperature and diluted with an organic solvent (e.g., ethyl acetate). The mixture is washed with water and brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure. The crude product is then purified by column chromatography on silica gel.

Application in Buchwald-Hartwig Amination

The Buchwald-Hartwig amination is a powerful method for the formation of C-N bonds, coupling amines with aryl halides. The ligand plays a crucial role in preventing catalyst decomposition and promoting the reductive elimination step.

Quantitative Data (Representative Examples with other Phosphine Ligands)

Entry	Aryl Halide	Amine	Ligand	Catalyst Loading (mol %)	Base	Solvent	Temp (°C)	Time (h)	Yield (%)
1	4-Chlorotoluene	Morpholine	XPhos	1.5 (Pd)	NaOtBu	Toluene	Reflux	6	94
2	4-Bromoisole	Aniline	RuPhos	1 (Pd)	NaOtBu	Toluene	100	2	98
3	2-Bromopyridine	Piperidine	BrettPhos	2 (Pd)	K ₃ PO ₄	Dioxane	100	12	92

Experimental Protocol (General)

This protocol is a general starting point and would require optimization for **SPANphos**.

- **Reaction Setup:** In a glovebox or under an inert atmosphere, a vial is charged with the palladium precatalyst (e.g., Pd₂(dba)₃; 1-2 mol%), **SPANphos** (1.1-1.2 equivalents relative to Pd), and a strong base (e.g., NaOtBu, KOtBu, LiHMDS; 1.2-1.5 equivalents).
- The aryl halide (1.0 equivalent), the amine (1.1-1.2 equivalents), and an anhydrous, degassed solvent (e.g., toluene, dioxane) are added.
- **Reaction:** The vial is sealed and the mixture is stirred at the appropriate temperature (ranging from room temperature to 110 °C) for 12-24 hours.
- **Workup and Purification:** After cooling to room temperature, the reaction mixture is diluted with a suitable organic solvent and filtered through a pad of celite. The filtrate is

concentrated, and the residue is purified by flash column chromatography.

Application in Sonogashira Coupling

The Sonogashira coupling enables the formation of C-C bonds between terminal alkynes and aryl or vinyl halides. It typically employs a dual catalytic system of palladium and copper.

Quantitative Data (Representative Examples with other Phosphine Ligands)

Entry	Aryl Halide	Alkyne	Ligand	Pd Cat. (mol %)	Cu Cat. (mol %)	Base	Solvent	Temp (°C)	Yield (%)
1	Iodobenzene	Phenyl acetylene	PPh ₃	1	2	Et ₃ N	THF	RT	95
2	4-Bromobenzonitrile	Trimethylsilylacetylene	P(t-Bu) ₃	2	1	CS ₂ CO ₃	Dioxane	60	92
3	1-Iodophthalene	1-Hexyne	JohnPhos	1	2	DIPA	Toluene	80	90

Experimental Protocol (General)

This protocol is a general starting point and would require optimization for **SPANphos**.

- Reaction Setup: To a Schlenk flask are added the aryl halide (1.0 equivalent), the palladium precatalyst (e.g., Pd(PPh₃)₂Cl₂; 1-5 mol%), **SPANphos** (if not using a pre-formed complex), and a copper(I) salt (e.g., CuI; 1-10 mol%).
- The flask is evacuated and backfilled with an inert gas.

- Degassed solvent (e.g., THF, DMF, or an amine solvent like triethylamine or diisopropylamine) is added, followed by the terminal alkyne (1.1-1.5 equivalents) and a base (if not used as the solvent; e.g., Et₃N, DIPA; 2-3 equivalents).
- Reaction: The reaction mixture is stirred at room temperature or heated (typically 40-80 °C) until the starting materials are consumed (monitored by TLC or GC).
- Workup and Purification: The reaction is quenched with aqueous ammonium chloride solution and extracted with an organic solvent. The combined organic layers are washed with brine, dried, and concentrated. The crude product is purified by column chromatography.

Application in Heck Reaction

The Heck reaction is a palladium-catalyzed C-C coupling of an unsaturated halide with an alkene. The ligand influences the regioselectivity and efficiency of the reaction.

Quantitative Data (Representative Examples with other Phosphine Ligands)

Entry	Aryl Halide	Alkene	Ligand	Catalyst Loading (mol %)	Base	Solvent	Temp (°C)	Time (h)	Yield (%)
1	Iodobenzene	Styrene	PPh ₃	1	Et ₃ N	DMF	100	4	90
2	4-Bromobenzonitrile	n-Butylacrylate	P(o-tol) ₃	2	K ₂ CO ₃	DMA	120	24	85
3	4-Chloroacetophenone	Styrene	cataCium A	1	K ₃ PO ₄	Dioxane	120	18	96

Experimental Protocol (General)

This protocol is a general starting point and would require optimization for **SPANphos**.

- **Reaction Setup:** A mixture of the aryl halide (1.0 equivalent), the alkene (1.1-1.5 equivalents), the palladium source (e.g., Pd(OAc)₂; 1-5 mol%), **SPANphos**, and a base (e.g., Et₃N, K₂CO₃, NaOAc; 1.2-2.0 equivalents) is prepared in a suitable solvent (e.g., DMF, DMA, NMP, toluene).
- **Reaction:** The mixture is heated under an inert atmosphere to the required temperature (typically 80-140 °C) for several hours (2-48 h).
- **Workup and Purification:** After completion, the reaction mixture is cooled, filtered to remove inorganic salts, and the solvent is removed under reduced pressure. The residue is then taken up in an organic solvent, washed with water, dried, and concentrated. The product is purified by chromatography or recrystallization.

Conclusion

SPANphos presents an intriguing ligand scaffold for palladium-catalyzed cross-coupling reactions due to its unique trans-spanning nature and the chiral environment it creates. While specific, detailed protocols for its use in Suzuki-Miyaura, Buchwald-Hartwig, Sonogashira, and Heck reactions are not readily found in the literature, the general protocols provided herein offer a solid foundation for researchers to begin their investigations. Optimization of reaction parameters, including the choice of palladium precursor, base, solvent, temperature, and catalyst loading, will be crucial to unlocking the full potential of **SPANphos** in these important transformations. The development of asymmetric variants of these reactions using enantiopure **SPANphos** is a particularly promising area for future exploration.

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References

- 1. BJOC - Palladium(II)-catalyzed Heck reaction of aryl halides and arylboronic acids with olefins under mild conditions [beilstein-journals.org]
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